

Application Notes: Diaminorhodamine-M in Plant Cell Nitric Oxide Signaling

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Diaminorhodamine-M*

Cat. No.: *B3039162*

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Introduction

Nitric oxide (NO) is a versatile, gaseous signaling molecule crucial for a wide array of physiological processes in plants.[1] It plays a pivotal role in growth, development, and responses to both biotic and abiotic stress.[2] As a free radical, NO can readily diffuse across cell membranes, acting as an ideal paracrine and autocrine signaling molecule.[1] Plant cells synthesize NO through several pathways, including nitrate reductase (NR)-dependent pathways in the cytosol and potential L-arginine-dependent nitric oxide synthase (NOS)-like activities.[3][4] NO's signaling functions are often mediated through post-translational modifications of proteins, such as S-nitrosation and tyrosine nitration, or through the cGMP signaling pathway, influencing downstream responses including stomatal closure, root development, and defense mechanisms.[3][5]

Accurate detection and quantification of NO are essential for understanding its complex roles.

Diaminorhodamine-M (DAR-M) and its cell-permeable derivative, Diaminorhodamine-4M Acetoxymethyl Ester (DAR-4M AM), are rhodamine-based fluorescent probes designed for the detection of NO and other reactive nitrogen species (RNS).[6][7] Unlike the probe alone which is weakly fluorescent, DAR-M reacts with an oxidation product of NO (likely N_2O_3) to form a highly fluorescent triazole product (DAR-4M T), which emits a distinct orange fluorescence.[8] [9] This makes it a valuable tool for real-time imaging of NO dynamics in plant cells and tissues.

Probe Specifications and Properties

The selection between DAR-4M and DAR-4M AM depends on the experimental goal, specifically whether extracellular or intracellular NO is being measured. All quantitative data is summarized in the table below for easy comparison.

Property	Diaminorhodamine-4M (DAR-4M)	Diaminorhodamine-4M AM (DAR-4M AM)	Reference
Cell Permeability	Cell-impermeable	Cell-permeable	[8][10]
Primary Application	Detection of extracellular NO	Detection of intracellular NO	[8][10]
Mechanism of Action	Reacts with NO oxidation products	AM ester is cleaved by intracellular esterases to yield cell-impermeable DAR-4M, which then reacts with NO oxidation products	[9][10]
Excitation Maxima	~560 nm	~560 nm (after conversion to DAR-4M)	[8][10]
Emission Maxima	~575 nm	~575 nm (after conversion to DAR-4M T)	[6][8][10]
Recommended Solvent	DMSO	DMSO	[6]
Typical Stock Conc.	5 mM	5 mM	[8][10]
Typical Working Conc.	5 - 10 μ M	5 - 10 μ M	[10]
Effective pH Range	4 - 12	4 - 12	[8][10]
Detection Limit	~10 nM	~10 nM	[11][12]

Key Signaling Pathways and Probe Mechanism

Visualizing the complex biological context and the probe's mechanism is crucial for experimental design.

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References

- 1. Nitric Oxide Acts as a Key Signaling Molecule in Plant Development under Stressful Conditions [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. Nitric Oxide Signaling in Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Nitric oxide signaling in plants [pubmed.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]
- 7. Frontiers | Recommendations of using at least two different methods for measuring NO [frontiersin.org]
- 8. DAR-4M (diaminorhodamine-4M) For detection of nitrogen oxide by orange fluorescence | Goryo Chemical, Inc. [goryochemical.com]
- 9. researchgate.net [researchgate.net]
- 10. DAR-4M AM (diaminorhodamine-4M acetoxymethyl ester) For detection of intracellular nitrogen oxide by orange fluorescence | Goryo Chemical, Inc. [goryochemical.com]
- 11. DAR-4M A rhodamine-based photo-stable nitric oxide (NO) fluorescent indicator with a detection limit of ~10 nM. | Sigma-Aldrich [merckmillipore.com]
- 12. DAR-4M AM A cell-permeable, photo-stable nitric oxide (NO) fluorescent indicator with a detection limit of ~10 nM. | Sigma-Aldrich [merckmillipore.com]
- To cite this document: BenchChem. [Application Notes: Diaminorhodamine-M in Plant Cell Nitric Oxide Signaling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3039162#application-of-diaminorhodamine-m-in-plant-cell-nitric-oxide-signaling]

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